

Diprovocim-X stability and storage conditions

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Compound of Interest

Compound Name: *Diprovocim-X*

Cat. No.: *B10832013*

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Diprovocim-X Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **Diprovocim-X**.

Frequently Asked Questions (FAQs)

Q1: What is **Diprovocim-X** and how does it work?

Diprovocim-X is a potent small molecule agonist for Toll-like receptor 1 and Toll-like receptor 2 (TLR1/TLR2). It is a next-generation derivative of Diprovocim, exhibiting improved potency and efficacy in murine models while maintaining high activity in human cells.^{[1][2]} **Diprovocim-X** stimulates the innate immune system by activating the TLR1/TLR2 signaling pathway, leading to the production of cytokines and the activation of adaptive immune responses.^{[1][2]} This makes it a powerful tool for immunology research and a candidate for vaccine adjuvants.

Q2: How should I store **Diprovocim-X** powder?

While specific long-term storage data for **Diprovocim-X** is not readily available, based on information for the closely related compound Diprovocim and general practices for similar molecules, the following storage conditions are recommended.

Recommended Storage Conditions for **Diprovocim-X** Powder

Condition	Temperature	Duration	Notes
Long-term	-20°C	Up to 3 years	Protect from moisture.
Short-term	4°C	Up to 2 years	Keep in a desiccator.
Shipping	Ambient	Few days	Stable for short periods at room temperature. ^[3]

Q3: What is the best way to dissolve **Diprovocim-X**?

Diprovocim-X is a hydrophobic molecule. For in vitro experiments, it is recommended to dissolve it in a suitable organic solvent first.

Solubility of Diprovocim (a close analog of **Diprovocim-X**)

Solvent	Concentration	Method
DMSO	33.33 mg/mL (36.66 mM)	Ultrasonic, warming, and heat to 60°C may be required.
Water	< 0.1 mg/mL	Insoluble.

- Experimental Protocol for Reconstitution:
 - Start by adding the desired volume of DMSO to the vial of **Diprovocim-X** powder.
 - To aid dissolution, sonicate the solution and/or gently warm it to 60°C.
 - Visually inspect the solution to ensure that all the powder has dissolved before making further dilutions.

Q4: How should I store **Diprovocim-X** in solution?

Once dissolved, stock solutions of **Diprovocim-X** should be stored frozen to prevent degradation.

Recommended Storage for **Diprovocim-X** Stock Solutions

Temperature	Duration	Notes
-80°C	Up to 6 months	Aliquot to avoid repeated freeze-thaw cycles.
-20°C	Up to 1 month	Aliquot to avoid repeated freeze-thaw cycles.

Q5: Is **Diprovocim-X** stable in aqueous solutions?

Diprovocim-X contains an ester group, which may be susceptible to hydrolysis in aqueous solutions, especially at non-neutral pH. It is recommended to prepare fresh dilutions in your aqueous experimental buffer from a frozen DMSO stock solution just before use. Avoid prolonged storage of **Diprovocim-X** in aqueous media.

Troubleshooting Guide

Issue 1: I am having trouble dissolving **Diprovocim-X**.

- Possible Cause: Insufficient solvent or inadequate dissolution technique.
- Solution:
 - Ensure you are using a recommended solvent like DMSO.
 - Use sonication and gentle warming (up to 60°C) to facilitate dissolution.
 - Increase the volume of the solvent to lower the concentration.

Issue 2: I am seeing precipitation when I dilute my **Diprovocim-X** stock solution in my aqueous cell culture medium.

- Possible Cause: **Diprovocim-X** is hydrophobic and may precipitate out of aqueous solutions at high concentrations.
- Solution:

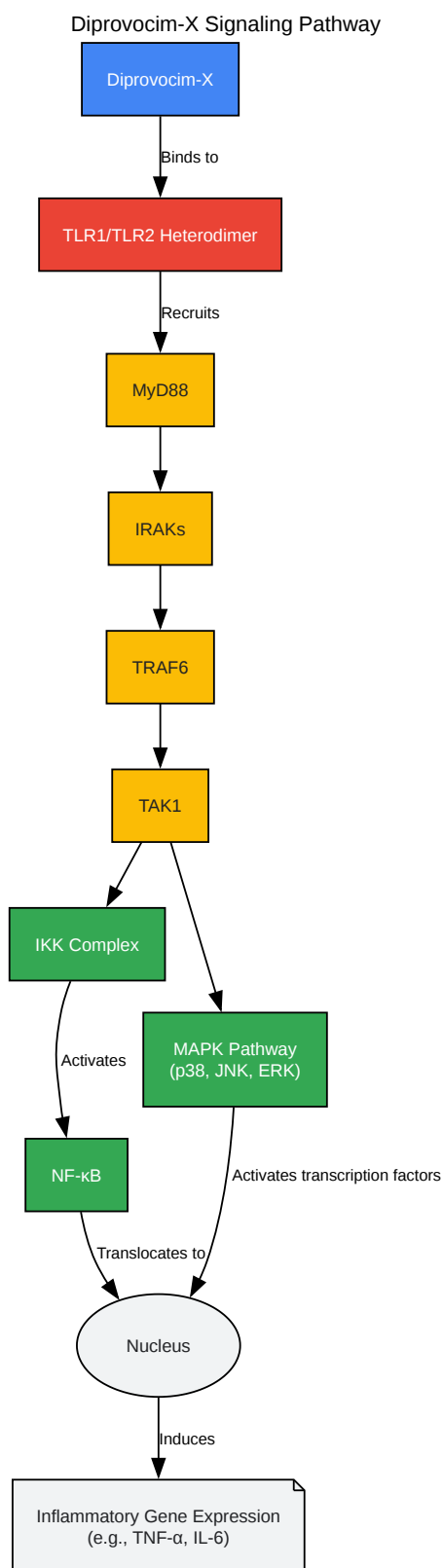
- Ensure the final concentration of the organic solvent (e.g., DMSO) in your final working solution is low and compatible with your experimental system (typically $\leq 0.5\%$).
- Try a serial dilution approach, where you gradually introduce the stock solution into the aqueous buffer while vortexing.
- For in vivo studies, specialized formulations may be required. A suggested solvent system for the related compound Diprovocim is 10% DMSO in 90% corn oil, which requires sonication to form a suspension. Another option is 50% PEG300 in 50% saline, also requiring sonication.

Issue 3: I am not observing the expected biological activity in my experiments.

- Possible Cause 1: Improper storage leading to degradation.
- Solution 1:
 - Review the storage conditions of both the powder and the stock solutions.
 - Avoid repeated freeze-thaw cycles of your stock solutions by preparing single-use aliquots.
 - Always prepare fresh dilutions in aqueous buffers immediately before your experiment.
- Possible Cause 2: The concentration used is not optimal.
- Solution 2:
 - Perform a dose-response experiment to determine the optimal concentration for your specific cell type and assay. The EC₅₀ of **Diprovocim-X** for human and murine TLR1/TLR2 is in the nanomolar range (0.14 nM and 0.75 nM, respectively).

Visualizing Key Processes

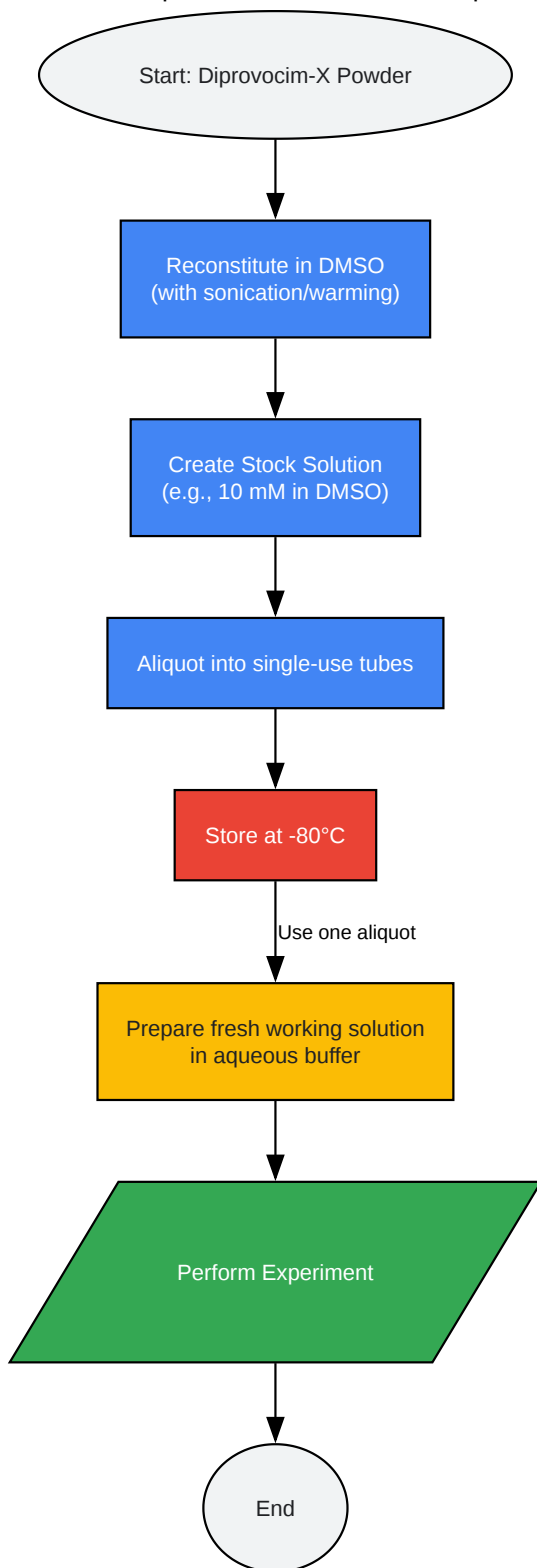
Below are diagrams illustrating the signaling pathway of **Diprovocim-X** and a recommended experimental workflow.



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Caption: **Diprovocim-X** activates the TLR1/TLR2 signaling cascade.

Recommended Experimental Workflow for Diprovocim-X

[Click to download full resolution via product page](#)Caption: Workflow for handling and using **Diprovocim-X**.

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References

- 1. Next Generation Diprovocims with Potent Human and Murine TLR1/TLR2 Agonist Activity That Activate the Innate and Adaptive Immune Response - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Next-Generation Diprovocims with Potent Human and Murine TLR1/TLR2 Agonist Activity That Activate the Innate and Adaptive Immune Response - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Diprovocim-X | TLR1/TLR2 (toll-like receptor 1/2) agonist | 美国InvivoChem [invivochem.cn]
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